

The Researcher's Guide to 7-Tridecanone: From Procurement to Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Tridecanone

Cat. No.: B047724

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

7-Tridecanone, also known as dihexyl ketone or enanthone, is a symmetrical ketone with the chemical formula $C_{13}H_{26}O$. This long-chain aliphatic ketone serves as a valuable building block in organic synthesis and as a standard in various analytical applications. For researchers in fields ranging from pheromone synthesis to materials science, understanding the procurement process and experimental utility of **7-Tridecanone** is crucial for successful project execution. This technical guide provides a comprehensive overview of commercial suppliers, purchasing considerations, and detailed experimental protocols involving **7-Tridecanone**.

Commercial Suppliers and Purchasing of 7-Tridecanone

Acquiring high-quality **7-Tridecanone** is the first critical step for any research endeavor. Several reputable chemical suppliers offer this compound in various grades and quantities. When selecting a supplier, researchers should consider factors such as purity, available documentation (Certificate of Analysis, Safety Data Sheet), price, and shipping times.

Summary of Commercial Suppliers

Supplier	Product Number (Example)	Purity	Available Quantities	Price (USD, Approx.)
TCI America	D1546	>97.0% (GC)	5g, 25g	\$59 (5g), \$234 (25g)[1]
Sigma-Aldrich	D104205	97%	5g, 25g	Contact for pricing
BOC Sciences	-	Varies	Custom synthesis available	Inquiry required
Fisher Scientific (distributor for TCI)	D15465G	>97.0% (GC)	5g	\$78.00[2]

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

Key Purchasing Considerations

- **Purity:** For most research applications, a purity of >97% as determined by Gas Chromatography (GC) is sufficient. However, for applications requiring a highly pure standard, it is advisable to seek suppliers offering higher purity grades and to scrutinize the Certificate of Analysis (CoA) for detailed impurity profiles.
- **Documentation:** Always ensure that the supplier provides a comprehensive Safety Data Sheet (SDS) and a batch-specific Certificate of Analysis (CoA). The CoA is critical as it provides detailed information on the purity and physical properties of the specific lot being purchased.
- **Regulatory Compliance:** While **7-Tridecanone** is not a controlled substance, it is important to adhere to your institution's chemical procurement and safety protocols.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **7-Tridecanone**, from its synthesis to its use in analytical and biological assays.

Synthesis of 7-Tridecanone via Oxidation of 7-Tridecanol

A common method for preparing **7-Tridecanone** in a laboratory setting is through the oxidation of the corresponding secondary alcohol, 7-Tridecanol.

Materials:

- 7-Tridecanol
- Acetone (ACS grade)
- Jones reagent (Chromium trioxide in sulfuric acid)
- Isopropyl alcohol
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- Dissolve 7-Tridecanol in acetone in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add Jones reagent dropwise from the dropping funnel, maintaining the temperature below 20 °C. The reaction is exothermic.
- After the addition is complete, stir the reaction mixture at room temperature for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color of Cr(VI) is no longer present.
- Filter the mixture to remove the chromium salts and wash the solid with acetone.
- Combine the filtrate and washings and remove the acetone using a rotary evaporator.
- Dissolve the residue in diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **7-Tridecanone**.
- The product can be further purified by vacuum distillation or column chromatography on silica gel.

Analysis of 7-Tridecanone by Gas Chromatography-Mass Spectrometry (GC-MS)

7-Tridecanone is well-suited for analysis by GC-MS due to its volatility. It can be analyzed directly or used as an internal standard for the quantification of other analytes.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) or a mass spectrometer (MS).

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Mass Spectrometer (if used):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-500.
 - Source Temperature: 230 °C.

Sample Preparation:

- Prepare a stock solution of **7-Tridecanone** in a suitable solvent such as hexane or dichloromethane at a concentration of 1 mg/mL.
- Prepare a series of calibration standards by serially diluting the stock solution.
- If using as an internal standard, add a known amount of the **7-Tridecanone** solution to each sample and calibration standard.
- Inject 1 μ L of the prepared sample into the GC-MS.

Electroantennography (EAG) Bioassay for Insect Olfactory Response

Ketones are known to be involved in insect chemical communication, acting as pheromones or kairomones. Electroantennography is a technique used to measure the electrical response of an insect's antenna to volatile compounds.[3]

Materials:

- Live insects (e.g., moths, beetles)
- **7-Tridecanone**
- Solvent (e.g., hexane, paraffin oil)
- Filter paper strips
- Glass Pasteur pipettes
- Air stimulus controller (for delivering puffs of odor)
- Micromanipulators
- Glass capillary electrodes
- Electrolyte solution (e.g., insect Ringer's solution)
- High-impedance amplifier
- Data acquisition system

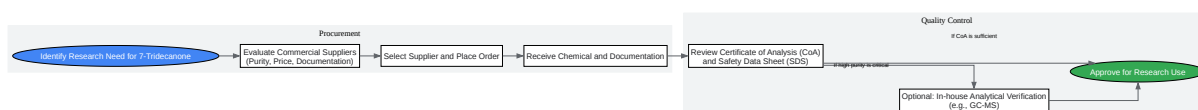
Procedure:

- Insect Preparation:
 - Immobilize the insect using wax or a custom holder.
 - Carefully excise an antenna at the base.
 - Mount the excised antenna between the recording and reference electrodes. The recording electrode is placed at the tip of the antenna, and the reference electrode is inserted into the base.

- Odorant Preparation:
 - Prepare serial dilutions of **7-Tridecanone** in the chosen solvent.
 - Apply a known volume (e.g., 10 μ L) of each dilution onto a filter paper strip and insert it into a Pasteur pipette.
- Stimulation and Recording:
 - A continuous stream of humidified, charcoal-filtered air is passed over the antenna.
 - A puff of air (e.g., 0.5 seconds) from the odorant-containing pipette is injected into the continuous airstream.
 - The resulting change in electrical potential (the EAG response) is amplified, recorded, and analyzed.
 - A solvent blank should be used as a negative control.
 - Responses are typically measured as the peak amplitude of the depolarization.

Visualizations

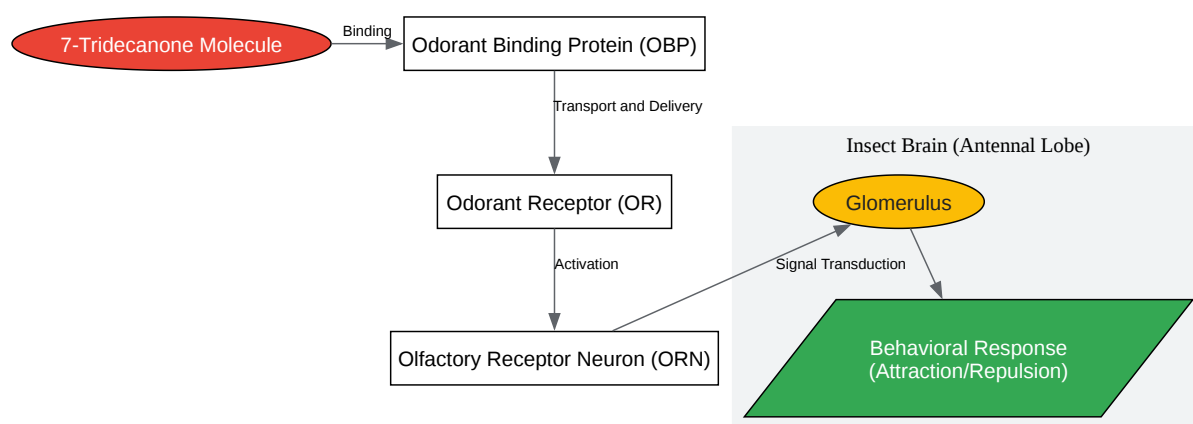
Logical Workflow for Procurement and Quality Control of 7-Tridecanone



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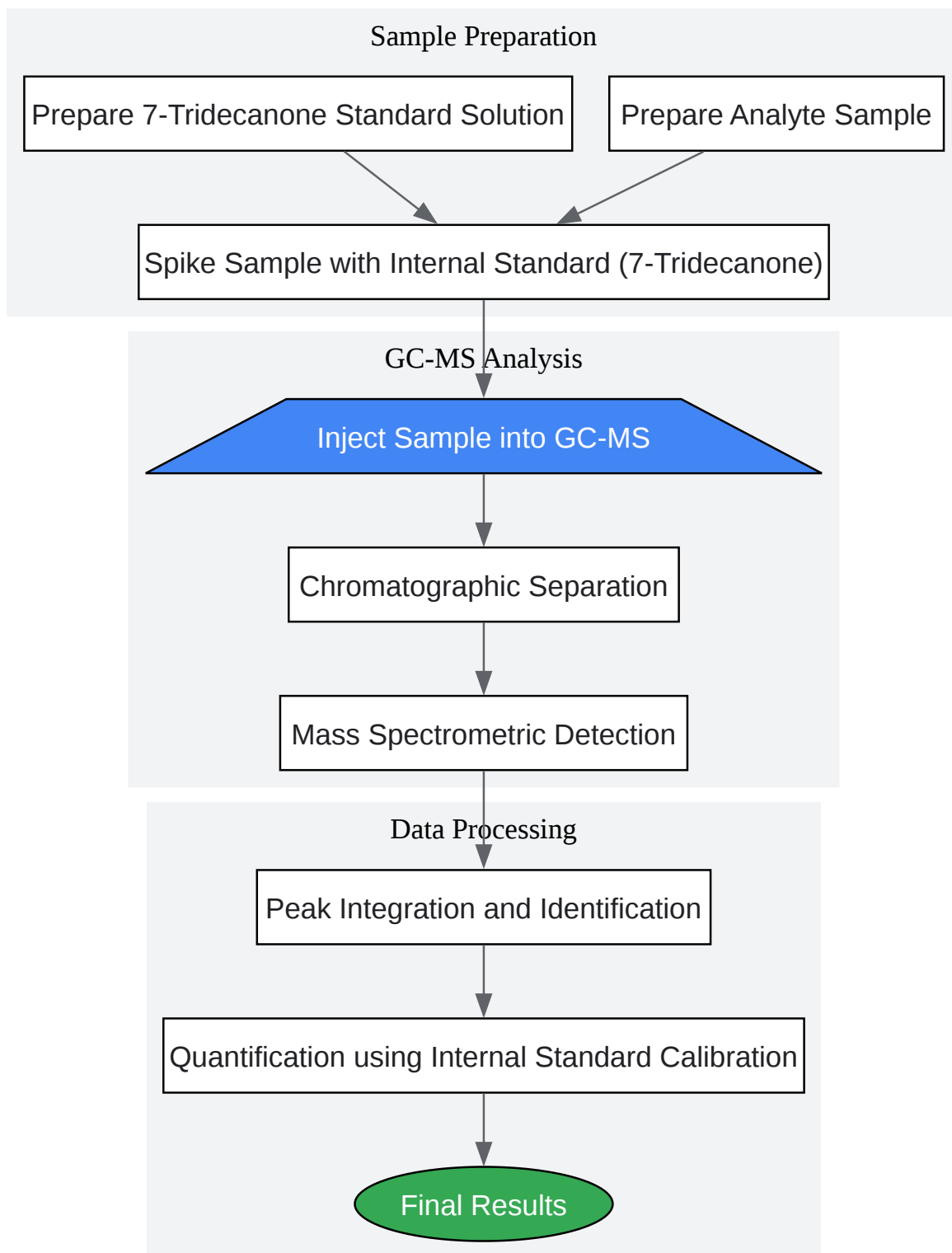
Caption: Procurement and QC workflow for **7-Tridecanone**.

Signaling Pathway for Insect Olfactory Detection of 7-Tridecanone

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Caption: Insect olfactory detection of **7-Tridecanone**.

Experimental Workflow for GC-MS Analysis



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Caption: Workflow for GC-MS analysis using **7-Tridecanone**.

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- To cite this document: BenchChem. [The Researcher's Guide to 7-Tridecanone: From Procurement to Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047724#commercial-suppliers-and-purchasing-of-7-tridecanone]

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